

2,3-Dichloronaphthalene: A Technical Overview for Researchers

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Compound of Interest

Compound Name: 2,3-Dichloronaphthalene

Cat. No.: B020057

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[City, State] – December 22, 2025 – This technical guide provides an in-depth overview of the chemical compound **2,3-Dichloronaphthalene**, tailored for researchers, scientists, and professionals in drug development. This document outlines its core physicochemical properties, analytical methodologies, and pertinent toxicological information.

Core Compound Characteristics

2,3-Dichloronaphthalene is a chlorinated polycyclic aromatic hydrocarbon with the chemical formula $C_{10}H_6Cl_2$. It presents as a pale yellow crystalline solid and is utilized as an intermediate in the synthesis of various chemicals, including dyes and pesticides. Due to its chemical structure, it exhibits low solubility in water but is soluble in many organic solvents such as ethanol, acetone, and benzene.

Physicochemical Data Summary

A compilation of the key physicochemical properties of **2,3-Dichloronaphthalene** is presented in the table below for easy reference and comparison.

Property	Value	Source
Molecular Formula	C ₁₀ H ₆ Cl ₂	
Molecular Weight	197.06 g/mol	
CAS Number	2050-75-1	
Appearance	Pale yellow crystalline solid	
Melting Point	55.00 °C	
Boiling Point	298.17 °C at 760 mmHg	
Density	1.336 g/cm ³	
LogP (Octanol-Water Partition Coefficient)	4.1466	
Water Solubility	Poorly soluble	
Organic Solvent Solubility	Soluble in ethanol, acetone, benzene	

Analytical Methodology: Gas Chromatography-Mass Spect

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